



quality control strains for colistin methanesulfonate susceptibility testing

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Compound of Interest		
Compound Name:	Colistin methanesulfonate sodium salt	
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Technical Support Center: Colistin Susceptibility Testing

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in colistin susceptibility testing.

Frequently Asked Questions (FAQs)

Q1: Which quality control (QC) strains are recommended for colistin susceptibility testing?

A1: Both the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Suscosity Testing (EUCAST) recommend the use of specific QC strains to ensure the accuracy and reliability of colistin susceptibility testing. The standard strains are Escherichia coli ATCC 25922 and Pseudomonas aeruginosa ATCC 27853.[1][2][3][4] Additionally, a colistin-resistant strain, E. coli NCTC 13846, which carries the mcr-1 gene, should be included to verify the test's ability to detect resistance.[1][5][6]

Q2: What are the acceptable Minimum Inhibitory Concentration (MIC) ranges for the recommended QC strains?



A2: The expected MIC ranges for the recommended QC strains are summarized in the table below. It is crucial that the results for these strains fall within the specified ranges for the test run to be considered valid.

Quality Control Strain	Organization	Acceptable Colistin MIC Range (µg/mL)
Escherichia coli ATCC 25922	CLSI	0.25 - 2[1]
EUCAST	0.25 - 2[7]	
Pseudomonas aeruginosa ATCC 27853	CLSI	0.5 - 4[1][8]
EUCAST	0.5 - 4[7]	
Escherichia coli NCTC 13846 (mcr-1 positive)	EUCAST	Target: 4 (Occasional: 2 or 8) [2][7]

Q3: Should I use colistin sulfate or colistin methanesulfonate (CMS) for susceptibility testing?

A3: It is critical to use colistin sulfate for in vitro susceptibility testing.[1] Colistin methanesulfonate (CMS) is an inactive prodrug that is administered to patients and is then converted to the active colistin form in the body.[1][9] Using CMS for susceptibility testing will lead to inaccurate and falsely elevated MIC values because the conversion to active colistin is slow and incomplete in vitro.[9][10]

Q4: What is the recommended reference method for colistin susceptibility testing?

A4: The reference method recommended by both CLSI and EUCAST is broth microdilution (BMD).[1][5][11] This method is considered the "gold standard" for determining the MIC of colistin.

Q5: Are other methods like disk diffusion or gradient tests acceptable for colistin susceptibility testing?

A5: No, disk diffusion (Kirby-Bauer) and gradient diffusion tests (e.g., E-test) are not recommended for collistin susceptibility testing.[1][6] Collistin is a large, positively charged molecule that diffuses poorly in agar, leading to unreliable and often inaccurate results with



high error rates.[1][6] EUCAST has issued warnings against the use of colistin gradient tests due to their tendency to underestimate MIC values, which can lead to false-susceptible results. [12][13]

Troubleshooting Guide

Issue 1: QC strain MICs are consistently out of the acceptable range.

- Possible Cause 1: Incorrect QC strain.
 - Solution: Verify the identity and purity of the QC strain. Obtain a new, certified culture from a reputable supplier if there is any doubt.
- Possible Cause 2: Improper storage of QC strains.
 - Solution: Ensure that QC strains are stored at the recommended temperature (typically -80°C for long-term storage) and that working cultures are not subcultured excessively.
- Possible Cause 3: Inaccurate colistin concentration.
 - Solution: Verify the preparation of the colistin stock solution and the serial dilutions. Use freshly prepared solutions for each test run. Ensure the correct form, colistin sulfate, is being used.
- Possible Cause 4: Issues with the testing medium.
 - Solution: Use cation-adjusted Mueller-Hinton broth (CAMHB) as recommended. The
 concentration of divalent cations (Ca²⁺ and Mg²⁺) can significantly impact colistin activity.
 Prepare the medium according to the manufacturer's instructions and verify the pH.
- Possible Cause 5: Incorrect inoculum density.
 - Solution: Ensure the bacterial inoculum is standardized to a 0.5 McFarland turbidity standard and then diluted to achieve the final target concentration of approximately 5 x 10⁵ CFU/mL in the wells. Perform colony counts to verify the inoculum density.[5]

Issue 2: Inconsistent or difficult-to-read MIC endpoints.



- Possible Cause 1: "Skipped wells" phenomenon.
 - Solution: This can occur with some isolates. The MIC should be read as the lowest concentration that completely inhibits visible growth, ignoring any growth in higher concentration wells.
- Possible Cause 2: Binding of colistin to plastic.
 - Solution: Colistin is known to adhere to the surface of standard polystyrene microtiter plates. While this is a known issue, the reference method accounts for this. Ensure that untreated, plain polystyrene plates are used as recommended.[2]
- Possible Cause 3: Contamination.
 - Solution: Aseptically perform all procedures. Include a sterility control well (broth only) and a growth control well (broth and inoculum, no antibiotic) for each isolate to check for contamination and ensure the organism is viable.[5]

Issue 3: Discrepancies between BMD results and results from automated systems.

- Possible Cause: Limitations of automated systems.
 - Solution: Automated susceptibility testing systems may have variable performance in detecting colistin susceptibility and can have high error rates.[5][6] EUCAST does not evaluate semi-automated systems and advises users to scrutinize the manufacturer's validation data.[12] If there is a discrepancy, the BMD result should be considered the definitive result.

Experimental Protocols Broth Microdilution (BMD) for Colistin Susceptibility Testing

This protocol is based on CLSI and EUCAST recommendations.

1. Media and Reagent Preparation:



- Medium: Prepare cation-adjusted Mueller-Hinton broth (CAMHB) according to the manufacturer's instructions. The final pH should be 7.3 ± 0.1 at 25°C. The broth should be supplemented to a final concentration of 20-25 mg/L Ca²⁺ and 10-12.5 mg/L Mg²⁺.[11]
- Colistin Stock Solution: Prepare a stock solution of colistin sulfate in sterile deionized water.
 Store the stock solution at -20°C or lower.
- Working Solutions: On the day of the test, prepare serial two-fold dilutions of the colistin stock solution in CAMHB to achieve the desired final concentrations in the microtiter plate (e.g., 0.125 to 64 μg/mL).[5]

2. Inoculum Preparation:

- From a fresh (18-24 hour) non-selective agar plate, pick 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline or distilled water.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1-2 x 10⁸ CFU/mL).
- Within 15 minutes of preparation, dilute this suspension 1:100 in CAMHB. This will result in an inoculum density of approximately 1 x 10⁶ CFU/mL.[3]

3. Microtiter Plate Inoculation:

- Use standard, untreated 96-well polystyrene microtiter plates.
- Dispense 100 μL of the appropriate colistin working solution into each well of a single row.
- Dispense 100 μ L of the diluted bacterial suspension into each well containing the colistin dilutions. This will result in a final inoculum concentration of approximately 5 x 10 5 CFU/mL and the desired final colistin concentrations.
- Include a growth control well (100 μL of CAMHB + 100 μL of inoculum) and a sterility control
 well (200 μL of CAMHB) for each isolate.

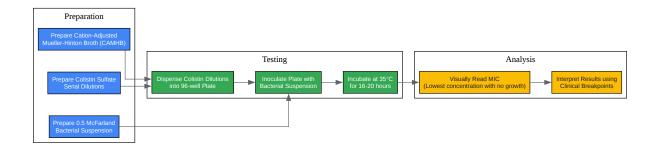
4. Incubation:

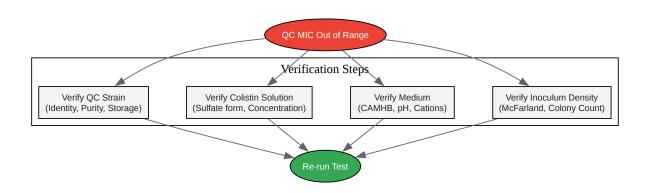


- Seal the microtiter plates.
- Incubate at 35 ± 1°C in ambient air for 16-20 hours.[2][5]
- 5. Reading and Interpretation of Results:
- Visually inspect the wells for growth (turbidity or a pellet at the bottom of the well).
- The MIC is the lowest concentration of colistin that completely inhibits visible bacterial growth.
- Compare the MIC value to the established clinical breakpoints to determine if the isolate is susceptible, intermediate, or resistant.

Visualizations







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